

Solid-phase extraction (SPE) of triol sphingoid bases

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Compound of Interest

Compound Name: (2S,3R)-2-Aminooctadec-4-ene-1,3,6-triol
CAS No.: 1177408-85-3
Cat. No.: B3245759

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Application Note: High-Selectivity Solid-Phase Extraction (SPE) of Triol Sphingoid Bases

Abstract

Triol sphingoid bases, such as phytosphingosine (4-hydroxysphinganine; t18:0), differ from canonical sphingosine (d18:[1]1) by the presence of a hydroxyl group at the C4 position.[2][3] This structural modification significantly increases polarity, posing retention challenges in standard C18 reverse-phase workflows.[1] This guide details a Mixed-Mode Cation Exchange (MCX) protocol designed specifically for triol bases.[1] By exploiting the basic amine functionality (pKa ~9-10) rather than relying solely on hydrophobic interaction, this method ensures near-quantitative recovery (>85%) and superior matrix removal compared to traditional liquid-liquid extraction (LLE).[1]

Introduction & Scientific Rationale

The Analyte: Triol Sphingoid Bases

While sphingosine (d18:1) is the primary backbone in mammalian sphingolipids, phytosphingosine (t18:0) is dominant in fungi, plants, and specific mammalian tissues (e.g., the stratum corneum of the skin and intestinal mucosa).

- Structure: 2-amino-1,3,4-octadecanetriol.[\[1\]](#)
- Challenge: The C4-hydroxyl group makes t18:0 significantly more hydrophilic than d18:[\[1\]](#)1. In standard C18 SPE, t18:0 often elutes prematurely during wash steps intended to remove interferences, leading to poor recovery.

The Solution: Mixed-Mode Cation Exchange (MCX)

To overcome the polarity issue, we utilize a mixed-mode polymeric sorbent containing both reverse-phase (hydrophobic) and strong cation exchange (sulfonic acid) groups.[\[1\]](#)

- Mechanism: The extraction relies on the protonation of the primary amine at pH < 3.0. The analyte binds electrostatically to the sorbent, allowing the use of aggressive organic washes (100% MeOH/Acetonitrile) to strip neutral lipids (cholesterol, glycerolipids) without displacing the target triol base. Elution is triggered only when the pH is raised (pH > 10), neutralizing the amine.

Materials & Reagents

Component	Specification	Purpose
SPE Cartridge	Mixed-Mode Strong Cation Exchange (e.g., Oasis MCX, Strata-X-C), 30 mg / 1 mL	Dual retention (Hydrophobic + Ionic).[1]
Internal Standard (IS)	C17-Phytosphingosine (t17:0) or d7-Phytosphingosine	Normalization for extraction loss and ionization efficiency. [1]
Sample Solvent	Methanol:Water (50:50) + 2% Formic Acid	Ensures analyte solubility and protonation.
Wash Solvent 1	2% Formic Acid in Water	Removes proteins, salts, and hydrophilic interferences.
Wash Solvent 2	100% Methanol (neutral)	Critical Step: Removes neutral lipids (TAGs, cholesterol) while analyte remains ionically bound.
Elution Solvent	5% Ammonium Hydroxide in Methanol	Deprotonates the amine, breaking the ionic bond for elution.

Experimental Protocol

Step 1: Sample Pre-treatment[1]

- Biological Fluids (Plasma/Serum):
 - Aliquot 100 µL of plasma.
 - Add 10 µL of Internal Standard (IS) solution (1 µM in MeOH).
 - Precipitate proteins by adding 300 µL of 1% Formic Acid in Methanol.
 - Vortex for 30s; Centrifuge at 14,000 x g for 10 min at 4°C.

- Collect supernatant. Dilute 1:1 with water to reduce organic content to ~50% (prevents breakthrough of hydrophobic contaminants). Final pH must be < 3.0.
- Tissue/Cell Pellets:
 - Homogenize in Methanol:Water (50:50) with 0.1% Formic Acid.[\[4\]](#)
 - Sonicate to disrupt membranes. Centrifuge and collect supernatant.

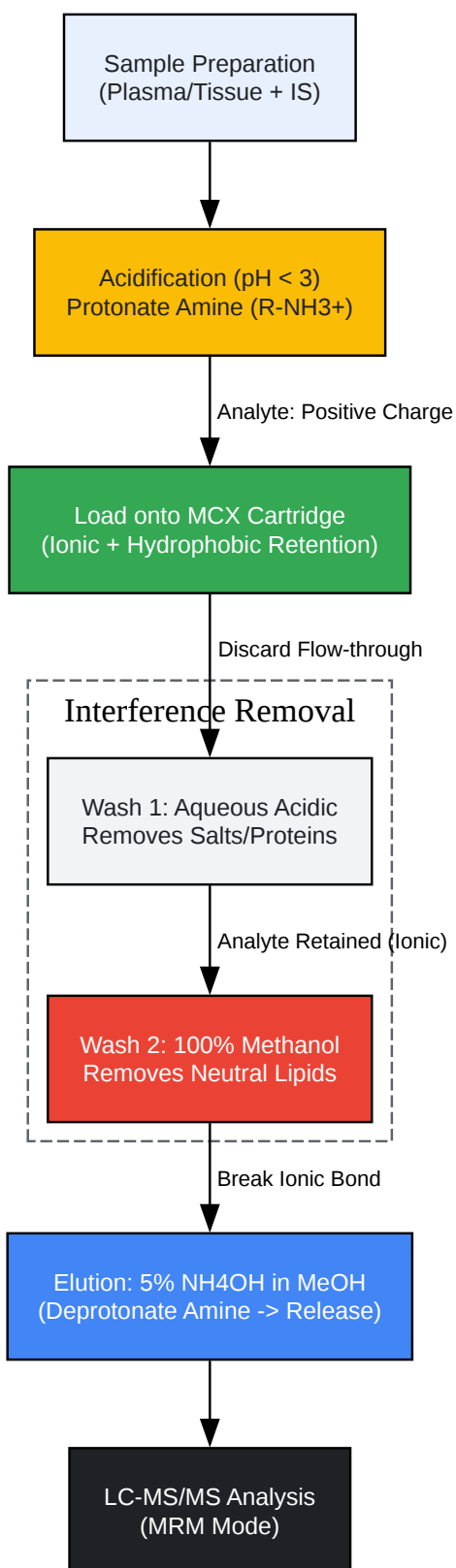
Step 2: SPE Workflow (Mixed-Mode)

- Conditioning:
 - 1 mL Methanol.
 - 1 mL Water (containing 1% Formic Acid). Do not let the cartridge dry.[\[1\]](#)
- Loading:
 - Load the pre-treated sample (pH < 3) at a slow flow rate (~1 mL/min).[\[1\]](#)
 - Mechanism:[\[1\]](#) Triol bases bind via hydrophobic interactions (alkyl chain) AND ionic interactions (protonated amine to sulfonate group).
- Wash 1 (Aqueous Acidic):
 - 1 mL 2% Formic Acid in Water.
 - Purpose: Removes salts, proteins, and highly polar compounds.
- Wash 2 (Organic Neutral):
 - 1 mL 100% Methanol.
 - Differentiation: Unlike C18 SPE, you can use 100% organic solvent here. The triol base is locked by the ionic bond. This step aggressively removes neutral lipids (phosphatidylcholines, triglycerides) that cause ion suppression in LC-MS.[\[1\]](#)
- Elution:

- 2 x 500 μL 5% Ammonium Hydroxide (NH_4OH) in Methanol.
- Mechanism:[1] High pH (>10) deprotonates the amine ($\text{NH}_3^+ \rightarrow \text{NH}_2$), breaking the ionic interaction.[1] The analyte elutes.
- Post-Processing:
 - Evaporate eluate to dryness under Nitrogen (40°C).
 - Reconstitute in 100 μL Mobile Phase A (e.g., 0.2% Formic Acid in Water/MeOH 50:50).

Workflow Visualization

The following diagram illustrates the logical flow and chemical mechanisms at each stage of the extraction.



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Caption: Logical workflow for Mixed-Mode Cation Exchange (MCX) of sphingoid bases. Note the critical organic wash step enabled by ionic retention.^[1]

LC-MS/MS Validation & QC

Chromatographic Separation

Triol bases are polar; standard C18 columns may show peak tailing.

- Column: C18 with polar-endcapping (e.g., Acquity HSS T3) or HILIC.^[1]
- Mobile Phase A: Water + 0.2% Formic Acid + 2mM Ammonium Formate.
- Mobile Phase B: Acetonitrile:Isopropanol (90:^[1]10) + 0.2% Formic Acid.
- Gradient: Start at 30% B to retain the polar triol, ramp to 99% B.

Mass Spectrometry Transitions (MRM)

Operate in Positive ESI mode.

Analyte	Precursor (m/z)	Product (m/z)	Note
Phytosphingosine (t18:0)	318.3	282.3	Loss of 2 H ₂ O (Characteristic)
Phytosphingosine (t18:0)	318.3	264.3	Loss of 3 H ₂ O
IS (t17:0)	304.3	268.3	Quantifier

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Recovery (<50%)	Sample pH > 3 during loading.	Ensure sample is acidified with FA. Amine must be charged to bind.
Early Elution	Elution solvent too weak/old.	Use fresh NH ₄ OH. pH must be > 10 to break the bond.
Ion Suppression	Phospholipids in eluate.	Increase volume of Wash 2 (MeOH). Ensure no base is present in Wash 2.

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